

# Personal protective equipment for handling Avanel S 150

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## Compound of Interest

Compound Name: Avanel S 150

Cat. No.: B1166651

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## Essential Safety and Handling Guide for Avanel S 150

This guide provides crucial safety and logistical information for handling **Avanel S 150**, a trade name for a surfactant solution containing Sodium C12-15 Pareth-15 Sulfonate (15-40%).<sup>[1][2]</sup> This document is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Personal Protective Equipment (PPE)

When handling **Avanel S 150**, especially in its concentrated form, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Safety Goggles or a Face Shield	Recommended to prevent eye contact with splashes, which can cause irritation.[3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl Rubber)	To prevent skin contact, which may cause irritation upon prolonged exposure.[3]
Body Protection	Laboratory Coat or Chemical-resistant Apron	To protect skin and clothing from spills and splashes.
Respiratory Protection	Generally not required under normal, well-ventilated conditions.	If aerosols are generated or handling in a poorly ventilated area, a respirator may be necessary.
Foot Protection	Closed-toe shoes	Standard laboratory practice to protect feet from spills.

## Handling and Storage Procedures

### 2.1. Handling:

- Ensure adequate ventilation in the work area.
- Avoid direct contact with skin and eyes.[3]
- Do not ingest.
- Wash hands thoroughly after handling.[3]
- Use dedicated equipment and clean spills promptly.

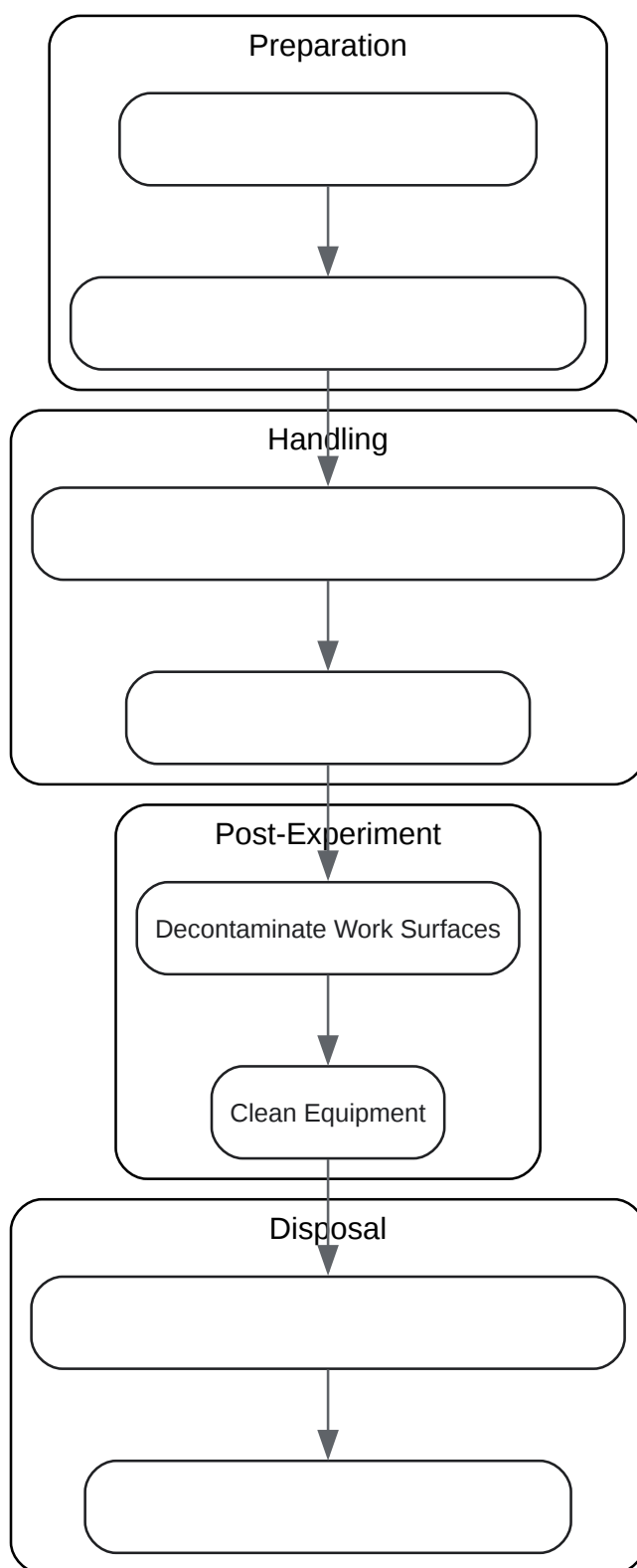
### 2.2. Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed when not in use.

- Store away from strong oxidizing agents.

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **Avanel S 150** in a laboratory setting, from preparation to disposal.



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Standard laboratory workflow for handling **Avanel S 150**.

## Disposal Plan

### 4.1. Waste **Avanel S 150**:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not pour down the drain unless permitted by local authorities for diluted solutions. Surfactants can impact aquatic life.
- For larger quantities, consult your institution's environmental health and safety (EHS) office for guidance on chemical waste disposal.

### 4.2. Contaminated PPE:

- Contaminated gloves, lab coats, and other disposable PPE should be placed in a designated waste container.
- Follow your institution's guidelines for the disposal of chemically contaminated solid waste.

## Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- **Skin Contact:** Remove contaminated clothing. Wash affected area with soap and water. Seek medical attention if irritation develops.
- **Inhalation:** Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- **Spills:** Absorb small spills with an inert material (e.g., sand, earth) and place in a suitable container for disposal. For large spills, contain the spill and contact your EHS office.

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## References

- 1. Sodium C12-15 Pareth-15 Sulfonate | Avanel® S 150 CG | Cosmetic Ingredients Guide [ci.guide]
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